

reactivity of o-Tolyl isocyanate with primary amines

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Compound of Interest

Compound Name: o-Tolyl isocyanate

Cat. No.: B037814

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Core Principles of Reactivity

The fundamental reaction between an isocyanate and a primary amine is a nucleophilic addition that results in the formation of a substituted urea. This reaction is typically exothermic and proceeds at a very high rate, especially with aliphatic amines.

The reactivity of **o-tolyl isocyanate** is governed by a combination of electronic and steric factors.

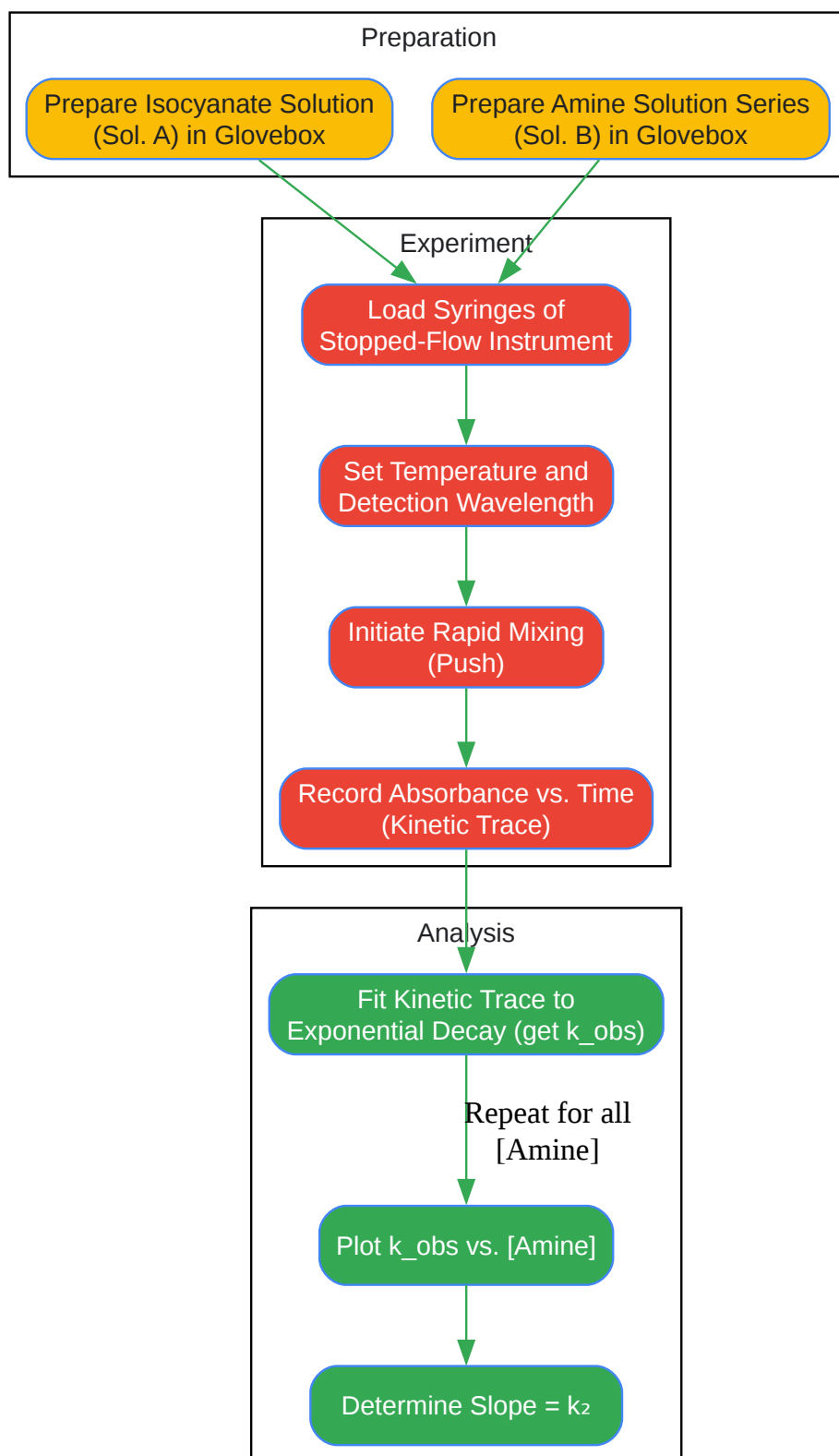
- **Electronic Effects:** The isocyanate group (-N=C=O) features an electrophilic carbon atom, which is susceptible to attack by nucleophiles like primary amines. The tolyl group's methyl substituent is weakly electron-donating, which slightly reduces the electrophilicity of the isocyanate carbon compared to an unsubstituted phenyl isocyanate.
- **Steric Hindrance:** The placement of the methyl group at the ortho position is the most significant factor controlling the reactivity of **o-tolyl isocyanate**. This group physically obstructs the path of the incoming amine nucleophile, leading to a substantial decrease in the reaction rate compared to its meta- and para-isomers.^[1] Sterically hindered aromatic diamines are noted to react much more slowly than their non-hindered counterparts.^[2]

The reaction generally follows second-order kinetics, being first-order with respect to both the isocyanate and the amine concentration.

General Reaction Mechanism

The reaction proceeds in a two-step mechanism:

- **Nucleophilic Attack:** The lone pair of electrons on the nitrogen atom of the primary amine attacks the electrophilic carbonyl carbon of the isocyanate group. This forms a transient, zwitterionic intermediate.
- **Proton Transfer:** A rapid transfer of a proton from the nitrogen to the oxygen atom occurs, yielding the stable N,N'-disubstituted urea product.



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References

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- 2. Sterically Hindered Aromatic Diamines | Polyurethanes and Polyurea | Request Quotes or Samples [tri-iso.com]
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